

how to prevent C 87 degradation in solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C 87

Cat. No.: B1683194

[Get Quote](#)

Technical Support Center: C 87

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the small molecule TNF- α inhibitor, **C 87**.

Frequently Asked Questions (FAQs)

Q1: What is **C 87**?

C 87 is a novel, small-molecule tumor necrosis factor-alpha (TNF- α) inhibitor.^{[1][2]} It functions by directly binding to TNF- α , thereby inhibiting its cytotoxic effects and blocking downstream signaling pathways.^{[1][2]} Its chemical name is (E)-4-(2-(4-chloro-3-nitrophenyl)hydrazono)-3-phenyl-1-(4-phenylthiazol-2-yl)-1H-pyrazol-5(4H)-one and its CAS number is 332420-90-3.

Q2: What are the recommended storage conditions for **C 87**?

Proper storage is crucial to prevent the degradation of **C 87**. Recommendations for both the solid form and solutions are summarized in the table below.

Form	Storage Temperature	Duration	Recommendations
Solid (Powder)	-20°C	Up to 3 years	Store in a tightly sealed container, protected from light.
4°C	Up to 2 years	For shorter-term storage.	
Stock Solution (in DMSO)	-80°C	Up to 2 years	Aliquot to avoid repeated freeze-thaw cycles. [1]
-20°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. [1]	

Q3: How should I prepare a stock solution of **C 87**?

The recommended solvent for preparing a stock solution of **C 87** is dimethyl sulfoxide (DMSO). **C 87** has a solubility of approximately 5.05 mg/mL (10.04 mM) in DMSO; however, ultrasonic treatment may be necessary to fully dissolve the compound.[\[1\]](#) It is also noted that DMSO is hygroscopic, and using a fresh, unopened vial of DMSO is recommended for best results.[\[1\]](#)

Troubleshooting Guide

Issue: I am observing a decrease in the activity of my **C 87** solution over time.

Possible Cause 1: Improper Storage Solutions of **C 87**, particularly at room temperature or in suboptimal storage conditions, can degrade. Ensure that stock solutions are stored at -80°C or -20°C and are protected from light.

Possible Cause 2: Repeated Freeze-Thaw Cycles Repeatedly freezing and thawing a stock solution can lead to the degradation of **C 87**. It is highly recommended to aliquot the stock solution into smaller, single-use volumes to minimize the number of freeze-thaw cycles.[\[1\]](#)

Possible Cause 3: Chemical Degradation While specific degradation pathways for **C 87** have not been extensively studied, its chemical structure, containing pyrazole and thiazolyl moieties, suggests potential susceptibility to certain degradation mechanisms.

- Hydrolysis: The amide-like bond within the pyrazole ring system could be susceptible to hydrolysis, especially in aqueous solutions at non-neutral pH.
- Oxidation: The presence of multiple nitrogen and sulfur atoms could make the molecule susceptible to oxidation, particularly if exposed to air and light for extended periods.
- Photodegradation: Many aromatic and heterocyclic compounds are light-sensitive. Exposure to light, especially UV, could lead to degradation.

Issue: My **C 87** is not dissolving properly in DMSO.

Possible Cause 1: Insufficient Mixing **C 87** may require mechanical assistance to fully dissolve. Use of a vortex mixer or sonication is recommended.[\[1\]](#)

Possible Cause 2: Hygroscopic DMSO DMSO readily absorbs moisture from the air, which can affect its solvating properties. Using a fresh, high-purity, anhydrous grade of DMSO is crucial for optimal solubility.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **C 87** in DMSO

Materials:

- **C 87** powder (Molecular Weight: 502.93 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer

- Ultrasonic water bath

Procedure:

- Allow the vial of **C 87** powder to equilibrate to room temperature before opening to prevent condensation.
- Weigh out the desired amount of **C 87** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, use 5.03 mg of **C 87**.
- Add the appropriate volume of fresh, anhydrous DMSO to the **C 87** powder.
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 10-15 minutes, or until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).^[1]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM **C 87** stock solution in DMSO
- Appropriate cell culture medium

Procedure:

- Thaw a single-use aliquot of the 10 mM **C 87** stock solution at room temperature.
- Perform a serial dilution of the stock solution into fresh cell culture medium to achieve the desired final concentration. For example, to prepare a 10 µM working solution, you can perform a 1:1000 dilution of the 10 mM stock solution into the cell culture medium.

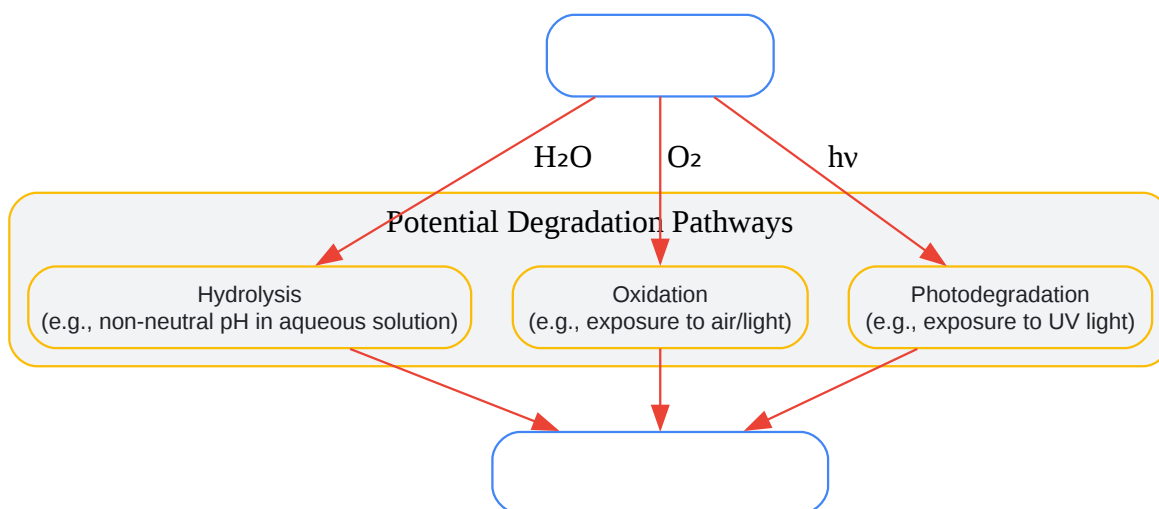
- Gently mix the working solution by pipetting up and down.
- Add the working solution to your cell culture plates.
- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control in your experiment contains the same final concentration of DMSO as the **C 87**-treated samples.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the preparation and use of **C 87** solutions.



[Click to download full resolution via product page](#)

Caption: Potential degradation pathways for **C 87** based on its chemical structure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A Novel Small-molecule Tumor Necrosis Factor α Inhibitor Attenuates Inflammation in a Hepatitis Mouse Model - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [how to prevent C 87 degradation in solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683194#how-to-prevent-c-87-degradation-in-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

